

An In-depth Technical Guide to the Safety and Handling of 1-Tetracontanol

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Compound of Interest

Compound Name: 1-Tetracontanol

Cat. No.: B15177472

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **1-Tetracontanol** is a very long-chain fatty alcohol for which specific toxicological data is not readily available. The safety and handling precautions outlined in this document are based on the known properties of analogous long-chain and very long-chain fatty alcohols (VLCFAs). It is imperative for researchers to conduct a thorough risk assessment for their specific use case and to handle the substance with due care in a controlled laboratory environment.

Executive Summary

1-Tetracontanol (C₄₀H₈₂O) is a saturated very long-chain fatty alcohol. Based on data from analogous compounds, it is expected to be a waxy, crystalline solid at room temperature with a high melting point and extremely low solubility in water. The toxicological profile is anticipated to be very low, consistent with other VLCFAs which are generally considered non-irritating, non-sensitizing, and non-mutagenic, exhibiting minimal acute or chronic toxicity.^{[1][2][3]} Handling precautions should focus on controlling dust generation and following good laboratory hygiene. This guide provides a comprehensive overview of the extrapolated safety data, recommended handling procedures, and emergency measures.

Physicochemical and Toxicological Properties

Quantitative data for **1-Tetracontanol** is sparse. The following tables summarize available data for **1-Tetracontanol** and provide an extrapolated toxicological profile based on the general

category of very long-chain fatty alcohols.

Physical and Chemical Properties of 1-Tetracontanol

Property	Value	Reference / Note
Chemical Name	1-Tetracontanol	IUPAC Name
Synonyms	Tetracontyl alcohol	
CAS Number	629-65-2	
Molecular Formula	C ₄₀ H ₈₂ O	
Molecular Weight	595.1 g/mol	
Appearance	Expected to be a white waxy solid	By analogy to other VLCFAs[1]
Melting Point	103-105 °C	Typical reported value
Boiling Point	> 400 °C (Decomposes)	Estimated
Water Solubility	Practically insoluble	By analogy to other VLCFAs[1]
Vapor Pressure	Extremely low	By analogy to other VLCFAs

Extrapolated Toxicological Profile

This profile is based on the general properties of long-chain alcohols (C18 and greater) and should be treated as indicative rather than definitive.

Toxicological Endpoint	Expected Hazard Level	Basis for Extrapolation
Acute Oral Toxicity	Very Low (LD50 > 5000 mg/kg, rat)	Long-chain alcohols are poorly absorbed from the GI tract and show very low acute toxicity.[1][4]
Acute Dermal Toxicity	Very Low	Poor dermal absorption is expected due to high lipophilicity and solid nature.
Skin Corrosion/Irritation	Non-irritating	Alcohols with chain lengths of C18 and above are considered non-irritants.[2][3]
Serious Eye Damage/Irritation	Non-irritating	Long-chain alcohols are generally not considered eye irritants, though dust may cause mechanical irritation.[1]
Respiratory/Skin Sensitization	Not a sensitizer	No evidence of sensitization for the long-chain alcohol category.[2][3]
Germ Cell Mutagenicity	Not expected to be mutagenic	Long-chain alcohols consistently test negative in mutagenicity assays.[3][5]
Carcinogenicity	Not expected to be carcinogenic	No structural alerts for carcinogenicity.[3]
Reproductive Toxicity	No evidence of reproductive toxicity	No adverse effects on reproduction are seen in the long-chain alcohol category.[3][5]

Hazard Identification and GHS Classification

Based on the available data for analogous very long-chain alcohols like 1-Triacontanol, **1-Tetracontanol** is not expected to be classified as a hazardous substance according to the

Globally Harmonized System (GHS).

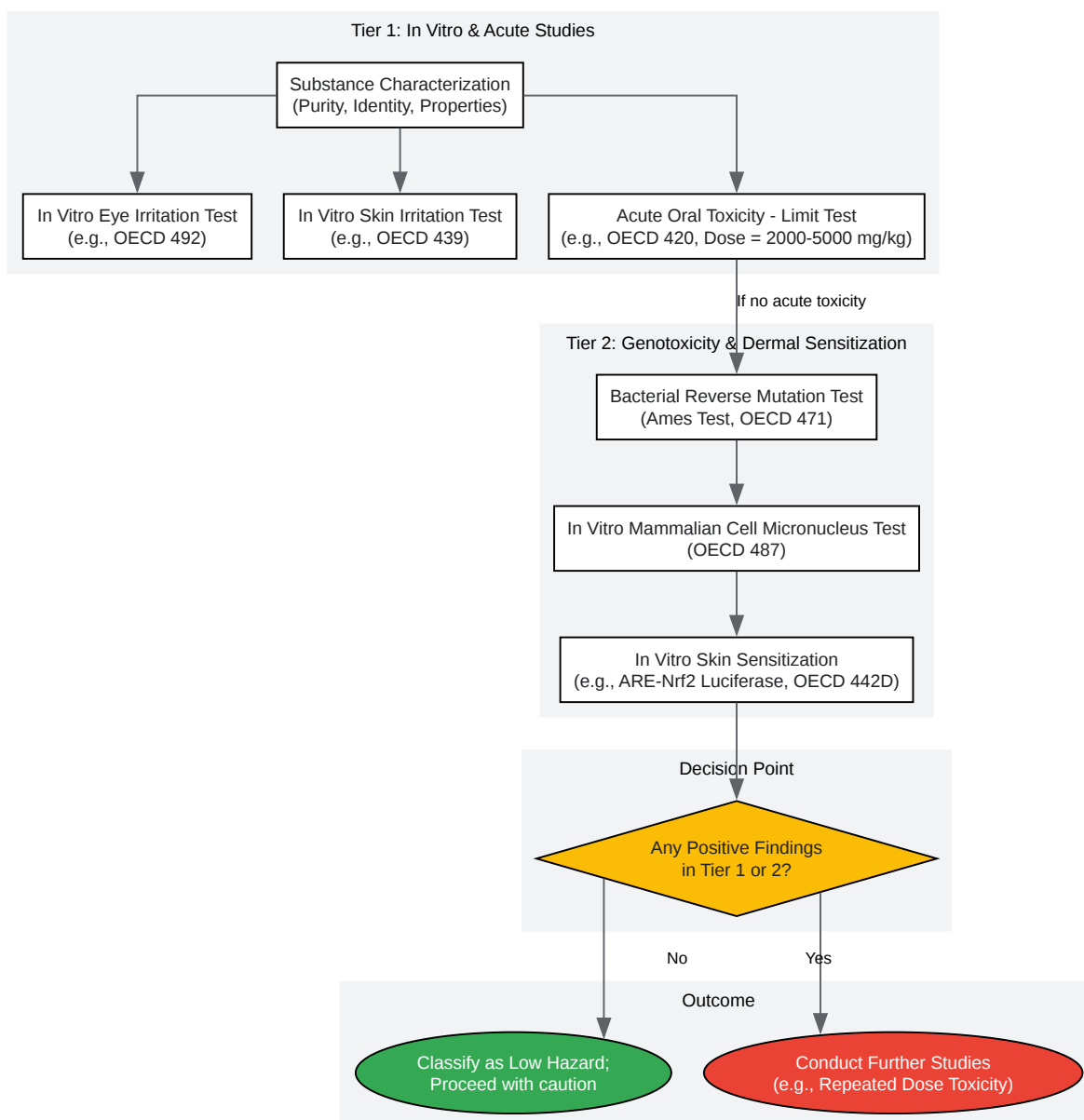
- Physical Hazards: Not classified. As a fine powder, it may form explosive dust-air mixtures if dispersed in sufficient concentration with an ignition source.
- Health Hazards: Not classified.
- Environmental Hazards: Not classified. Very long-chain alcohols have low water solubility and are expected to partition to sediment. While biodegradation rates decrease with very long chains, they are not expected to be persistent or bioaccumulative to a significant degree.^[1]

Experimental Protocols

As no specific safety studies for **1-Tetracontanol** are publicly available, this section provides a generalized experimental workflow for the preliminary safety assessment of a novel, low-volatility solid substance, which would be applicable to **1-Tetracontanol**.

General Workflow for Preliminary Toxicological Assessment

This workflow outlines a tiered approach, starting with basic irritation studies before proceeding to systemic toxicity.



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Figure 1: Tiered workflow for preliminary safety assessment.

Methodology: Acute Oral Toxicity - Limit Test (Based on OECD 420)

- Objective: To determine if a single oral dose of **1-Tetracontanol** at a limit concentration (e.g., 2000 or 5000 mg/kg) causes mortality or evident signs of toxicity.
- Test Animals: Healthy, young adult female rats (e.g., Sprague-Dawley strain), nulliparous and non-pregnant.
- Housing: Animals are housed in standard conditions with controlled temperature, humidity, and light cycle, with access to standard laboratory diet and water ad libitum.
- Dose Formulation: **1-Tetracontanol** is ground to a fine powder and suspended in a suitable vehicle (e.g., 0.5% carboxymethylcellulose in water) to a final concentration allowing for administration in a volume not exceeding 10 mL/kg body weight. The suspension is continuously stirred during dosing to ensure homogeneity.
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - A single animal is dosed by oral gavage.
 - If the animal survives without evident toxicity, four additional animals are dosed sequentially.
 - Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days.
- Endpoint: The primary endpoint is mortality. If no mortality occurs at the limit dose, the LD50 is determined to be greater than that dose. A full necropsy of all animals is performed at the end of the observation period.

Safe Handling and Personal Protective Equipment (PPE)

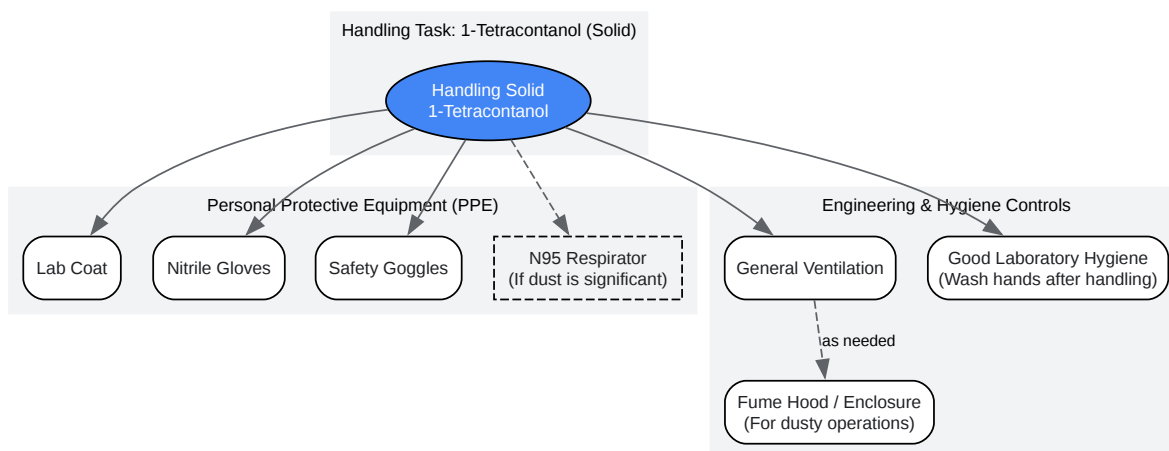
Even with a low hazard profile, prudent laboratory practices are essential to minimize exposure.

Engineering Controls

- Handle in a well-ventilated area.
- If significant dust is generated (e.g., during weighing or transfer), use a chemical fume hood or a ventilated balance enclosure.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.
- Skin Protection: Wear a standard laboratory coat.
- Hand Protection: Wear nitrile or latex gloves to prevent skin contact. Change gloves if they become contaminated.
- Respiratory Protection: Not normally required for small quantities. If handling large quantities that generate significant dust, a NIOSH-approved N95 particulate respirator should be worn.



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